

# 2-Amino-5-bromopyridin-3-ol material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 2-Amino-5-bromopyridin-3-OL

Cat. No.: B1280607

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## In-Depth Technical Guide: 2-Amino-5-bromopyridin-3-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data, experimental protocols, and handling procedures for **2-Amino-5-bromopyridin-3-ol** (CAS No: 39903-01-0). The information is intended to support safe laboratory practices and inform research and development activities.

## Chemical and Physical Properties

The fundamental physical and chemical characteristics of **2-Amino-5-bromopyridin-3-ol** are summarized below. Data is compiled from various chemical suppliers and databases.

| Property            | Value  | Source           |
|---------------------|--|------------------|
| Molecular Formula   | C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub> O | --INVALID-LINK-- |
| Molecular Weight    | 189.01 g/mol                                     | --INVALID-LINK-- |
| Appearance          | White to Gray to Brown powder/crystal            | --INVALID-LINK-- |
| Melting Point       | 205-208 °C                                       | --INVALID-LINK-- |
| Purity              | >98.0% (HPLC)                                    | --INVALID-LINK-- |
| Solubility          | Slightly soluble in water.                       | --INVALID-LINK-- |
| Storage Temperature | 0-8°C  | --INVALID-LINK-- |

## Hazard Identification and Safety Data

**2-Amino-5-bromopyridin-3-ol** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

| Hazard Class  | Hazard Statement  | Source                                   |
|---|---|--|
| Acute Toxicity, Oral (Category 4)                                   | H302: Harmful if swallowed                              | --INVALID-LINK--[1], --INVALID-LINK--[2] |
| Skin Corrosion/Irritation (Category 2)                              | H315: Causes skin irritation                            | --INVALID-LINK--[1]                      |
| Serious Eye Damage/Eye Irritation (Category 2)                      | H319: Causes serious eye irritation                     | --INVALID-LINK--[1]                      |
| Hazardous to the Aquatic Environment, Long-Term Hazard (Category 3) | H412: Harmful to aquatic life with long lasting effects | --INVALID-LINK--[1]                      |
| Acute Toxicity, Dermal (Category 4)                                 | H312: Harmful in contact with skin                      | --INVALID-LINK--[2]                      |
| Skin Sensitization (Category 1)                                     | H317: May cause an allergic skin reaction               | --INVALID-LINK--[2]                      |
| Acute Toxicity, Inhalation (Category 4)                             | H332: Harmful if inhaled                                | --INVALID-LINK--[2]                      |

Precautionary Statements: P261, P264, P270, P271, P272, P280, P301+P317, P302+P352, P304+P340, P317, P321, P330, P333+P317, P362+P364, and P501.[2]

## Experimental Protocols

Detailed toxicological studies for **2-Amino-5-bromopyridin-3-ol** are not readily available in the public domain. However, a synthesis protocol is provided below as a representative experimental procedure involving this compound.

## Synthesis of 2-Amino-5-bromopyridin-3-ol

This protocol describes the synthesis of 2-amino-3-hydroxy-5-bromopyridine from 2-amino-3,5-dibromopyridine.

Materials:

- 2-amino-3,5-dibromopyridine (6.5 parts)
- Potassium hydroxide (85%, 12 parts)
- Copper powder (0.5 part)
- Water (100 parts)
- Concentrated hydrochloric acid
- Sodium chloride
- Ethyl acetate/tetrahydrofuran mixture (9:1)
- Sodium sulphate
- Silica gel

Procedure:

- A mixture of 6.5 parts of 2-amino-3,5-dibromopyridine, 12 parts of potassium hydroxide (85%), 0.5 part of copper powder, and 100 parts of water is stirred under a nitrogen atmosphere in an autoclave for 10 hours at 170°C.[3]
- The resulting dark-colored solution is neutralized with concentrated hydrochloric acid and then saturated with sodium chloride.[3]
- The warm solution is extracted three times with an ethyl acetate/tetrahydrofuran mixture (9:1).[3]
- The combined organic extracts are filtered through Hyflo, dried with sodium sulphate, and then filtered again.[3]
- After evaporating the solvent, the residue is taken up in a small amount of hot ethyl acetate. [3]
- The product is purified by chromatography through silica gel.[3]

- Evaporation of the solvent yields 2.2 parts (46.3% of theory) of 2-amino-3-hydroxy-5-bromopyridine with a melting point of 205°-208° C.[3]

## Handling, Storage, and Disposal

### Handling:

- Avoid all personal contact, including inhalation of dust.[4]
- Use in a well-ventilated area.[4]
- Wear protective gloves, protective clothing, eye protection, and face protection.[1][4]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]

### Storage:

- Store in a cool, well-ventilated place.
- Keep container tightly closed.
- Store at 0-8°C for long-term stability.

### Disposal:

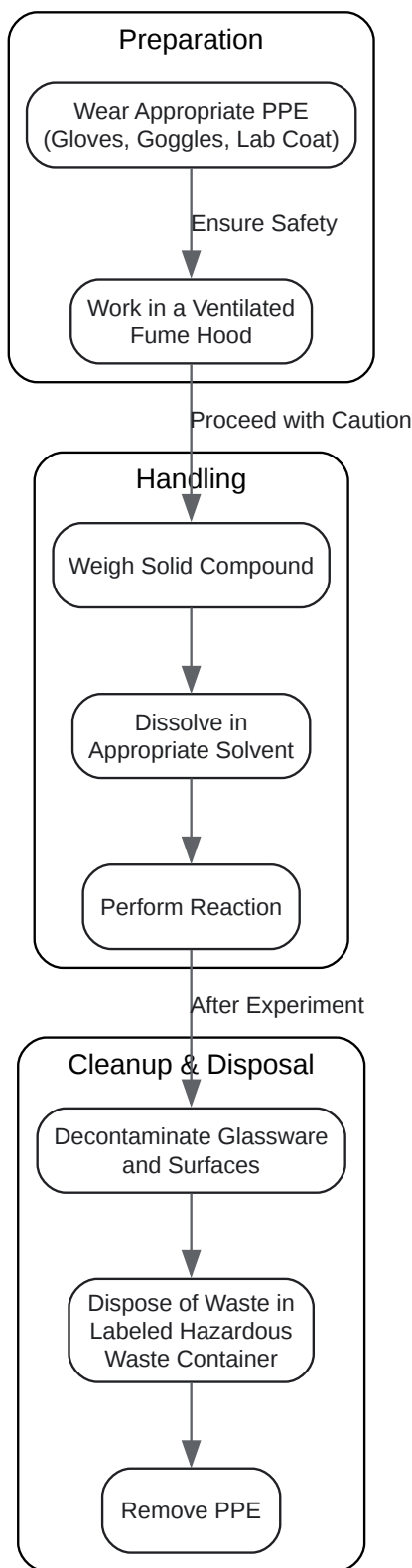
- Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.

## Biological Activity and Signaling Pathways

While specific signaling pathways for **2-Amino-5-bromopyridin-3-ol** have not been identified, it is a valuable intermediate in the synthesis of various biologically active molecules, including potential kinase inhibitors for cancer chemotherapy.[5] Its structural features allow for its use as a building block in the development of novel therapeutic agents.[6]

## Visualizations

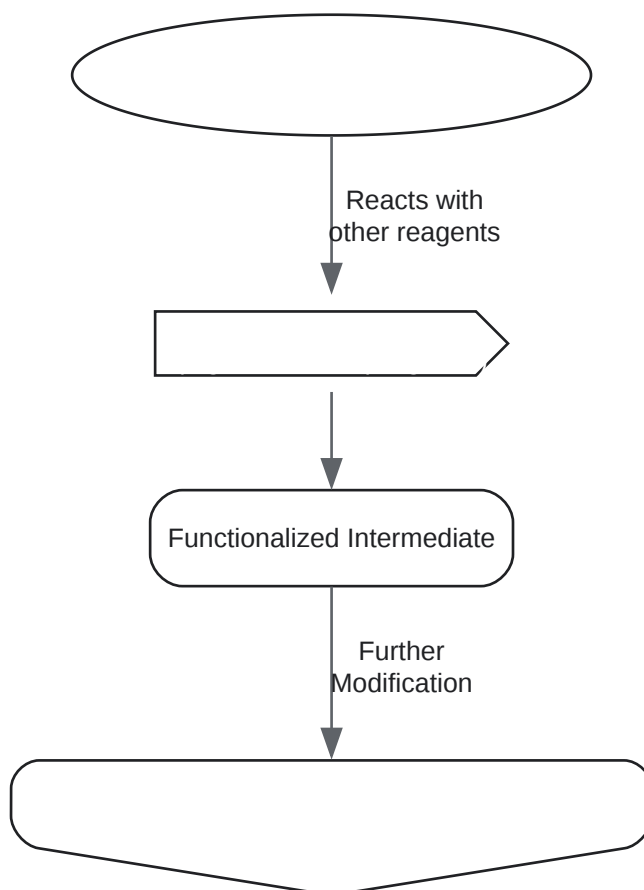
## General Laboratory Workflow for Handling 2-Amino-5-bromopyridin-3-ol



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Caption: A general workflow for the safe handling of **2-Amino-5-bromopyridin-3-ol** in a laboratory setting.

## Role as a Chemical Intermediate



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Caption: The role of **2-Amino-5-bromopyridin-3-ol** as a key intermediate in the synthesis of complex, biologically active compounds.

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## References

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